

An In-depth Technical Guide to the Physicochemical Properties of Diethyl Methylmalonate

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Compound of Interest

Compound Name: *Diethyl methylmalonate*

Cat. No.: *B048530*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **diethyl methylmalonate**, a key reagent in organic synthesis. The information is presented to support its application in research, particularly in the fields of medicinal chemistry and drug development. All quantitative data has been summarized for clarity, and where applicable, experimental context is provided.

Physicochemical Properties

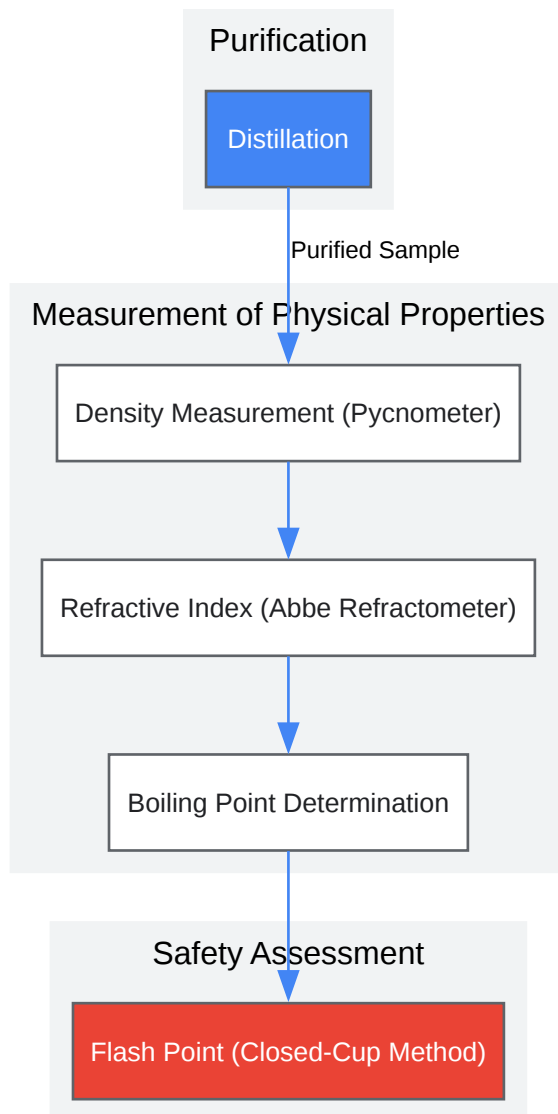
Diethyl methylmalonate is a colorless liquid that is slightly soluble in water but soluble in organic solvents like alcohol and oils.^[1] Its key physical and chemical characteristics are detailed below.

Property	Value	Conditions
Density	1.022 g/mL	at 20 °C
1.055 g/mL	at 25 °C[2]	
Boiling Point	198-199 °C	
Refractive Index	1.413	at 20 °C
Flash Point	77.0 °C (170.0 °F)	Closed Cup
Molecular Weight	174.19 g/mol [2][3]	
Solubility in Water	Slightly soluble[1][4]	

Experimental Protocols

The determination of the physicochemical properties of **diethyl methylmalonate** follows standard laboratory procedures. A generalized experimental workflow for characterizing a liquid chemical like **diethyl methylmalonate** is outlined below. This diagram illustrates the logical progression from sample purification to the measurement of key physical constants and finally to safety assessment.

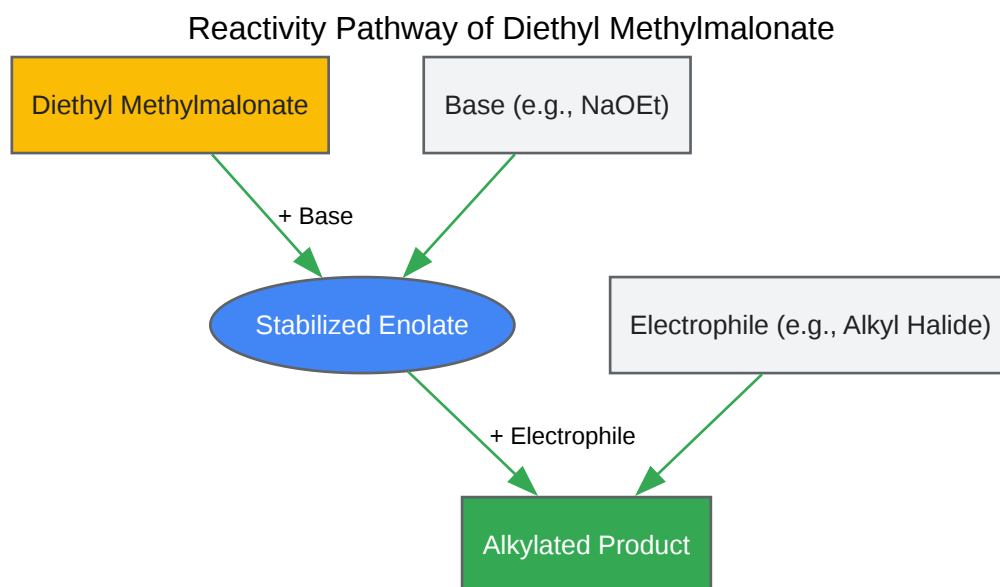
Experimental Workflow for Characterization of Diethyl Methylmalonate

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A generalized experimental workflow for the characterization of **diethyl methylmalonate**.

Signaling Pathway and Reactivity

Diethyl methylmalonate is a versatile substrate in organic synthesis, primarily due to the reactivity of the alpha-proton located on the carbon between the two carbonyl groups. This reactivity is exploited in various carbon-carbon bond-forming reactions. A key reaction pathway involves the deprotonation of **diethyl methylmalonate** to form a stabilized enolate, which can then act as a nucleophile. The following diagram illustrates this fundamental reactivity.



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The fundamental reactivity pathway of **diethyl methylmalonate** in the presence of a base and an electrophile.

Safety and Handling

While **diethyl methylmalonate** is a valuable laboratory chemical, appropriate safety precautions must be observed. It is a combustible liquid and may cause irritation to the skin, eyes, and respiratory tract.[4] In case of fire, use water spray, dry chemical, chemical foam, or alcohol-resistant foam for extinction.[4] It is important to handle this chemical in a well-ventilated area and to use appropriate personal protective equipment, including gloves and safety glasses. **Diethyl methylmalonate** is incompatible with strong acids, bases, oxidizing agents, and reducing agents.[4]

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